

# 1-Benzoylpiperidine-4-carboxylic acid alternate names and identifiers

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## Compound of Interest

Compound Name: *1-Benzoylpiperidine-4-carboxylic acid*

Cat. No.: *B1266256*

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## An In-depth Technical Guide to 1-Benzoylpiperidine-4-carboxylic Acid

This technical guide provides a comprehensive overview of **1-Benzoylpiperidine-4-carboxylic acid**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's identifiers, physicochemical properties, and detailed experimental protocols for its synthesis, purification, and analysis.

## Chemical Identifiers and Alternate Names

**1-Benzoylpiperidine-4-carboxylic acid** is known by several names and is registered under various chemical identifiers. These are crucial for accurate identification and sourcing of the compound in a research and development setting.

Identifier Type	Value
IUPAC Name	1-benzoylpiperidine-4-carboxylic acid
CAS Number	5274-99-7[1][2]
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub> [1][2]
Molecular Weight	233.26 g/mol [2]
InChI	InChI=1S/C13H15NO3/c15-12(10-4-2-1-3-5-10)14-8-6-11(7-9-14)13(16)17/h1-5,11H,6-9H2,(H,16,17)
InChIKey	ZTGMNCCDDKBPML-UHFFFAOYSA-N
SMILES	<chem>C1CN(CCC1C(=O)O)C(=O)C2=CC=CC=C2</chem>
Synonyms	1-Benzoylisonipecotic acid, 1-Benzoyl-4-carboxypiperidine[2], 4-Piperidinecarboxylic acid, 1-benzoyl-

## Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **1-Benzoylpiperidine-4-carboxylic acid** is presented below, offering a snapshot of its characteristics.

Property	Value
Melting Point	144-146 °C[1]
Boiling Point	438.8 ± 38.0 °C (Predicted)[1]
Density	1.248 ± 0.06 g/cm <sup>3</sup> (Predicted)[1]
pKa	4.45 ± 0.20 (Predicted)
Flash Point	219.2 °C[1]
Vapor Pressure	1.78E-08 mmHg at 25°C[1]
Refractive Index	1.582 (Predicted)[1]
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 1.71-1.85 (m, 3H), 2.03-2.06 (m, 1H), 2.59 (tt, 1H, J = 10.4, 4.1 Hz), 3.04-3.12 (m, 2H), 3.72-3.76 (m, 1H), 4.48-4.52 (m, 1H), 7.36-7.44 (m, 5H), 11.16 (br s, 1H)[3]
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ 40.4, 41.4, 46.8, 126.7, 128.3, 129.6, 135.3, 170.7, 178.3[3]
HRMS (ESI)	[M-H] <sup>-</sup> Calculated: 232.0973, Measured: 232.0979[3]

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **1-Benzoylpiperidine-4-carboxylic acid** are provided to ensure reproducibility in a laboratory setting.

## Synthesis and Purification

A microwave-assisted synthesis followed by column chromatography is a highly efficient method for producing **1-Benzoylpiperidine-4-carboxylic acid**. [3]

Materials:

- 4-Piperidinecarboxylic acid (1.0 mmol, 129 mg)
- Benzoyl chloride (1.0 mmol, 140 mg)

- Triethylamine (2.5 mmol, 0.32 mL)
- Tetrahydrofuran (THF) (5 mL)
- 1 M Hydrochloric acid (HCl)
- Dichloromethane (DCM)
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hexane
- Ethyl acetate

#### Procedure:

- In a microwave reactor vessel, combine 4-piperidinecarboxylic acid (129 mg, 1.0 mmol), benzoyl chloride (140 mg, 1.0 mmol), and triethylamine (0.32 mL, 2.5 mmol) in THF (5 mL).  
[3]
- Stir the reaction mixture in the microwave reactor at 70°C and 120 W power for 15 minutes.  
[3]
- Upon completion, acidify the reaction mixture with 1 M HCl (10 mL).[3]
- Extract the product with dichloromethane (3 x 25 mL).[3]
- Combine the organic layers and dry over anhydrous  $\text{Na}_2\text{SO}_4$ . [3]
- Filter and concentrate the solution under reduced pressure to obtain the crude product.[3]
- Purify the crude product by flash column chromatography using a sequential elution of 5% ethyl acetate in hexane followed by 80% ethyl acetate in hexane.[3]
- The final product is obtained as a white solid with a yield of 94%.[3]

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

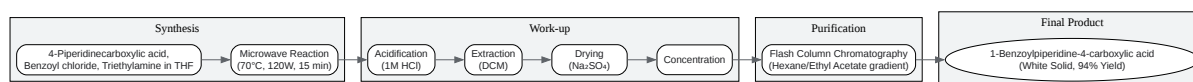
A reverse-phase HPLC method can be employed for the analysis of **1-Benzoylpiperidine-4-carboxylic acid**.<sup>[4]</sup>

Instrumentation and Conditions:

- Column: Newcrom R1 or a similar C18 column.<sup>[4]</sup>
- Mobile Phase: A mixture of acetonitrile (MeCN) and water containing an acid modifier. For general purposes, phosphoric acid can be used. For Mass Spectrometry (MS) compatibility, formic acid is recommended.<sup>[4]</sup>
- Detection: UV detection is suitable.
- Application: This method is scalable for preparative separation to isolate impurities and is also applicable for pharmacokinetic studies.<sup>[4]</sup>

## Experimental Workflow Diagram

The following diagram illustrates the workflow for the synthesis and purification of **1-Benzoylpiperidine-4-carboxylic acid**.



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Caption: Synthesis and purification workflow for **1-Benzoylpiperidine-4-carboxylic acid**.

## Biological Activity and Applications

While the benzoylpiperidine scaffold is a recognized privileged structure in medicinal chemistry, particularly in the development of antipsychotic agents, specific biological activities or signaling pathway involvement for **1-Benzoylpiperidine-4-carboxylic acid** itself are not extensively

documented in publicly available literature. It is primarily utilized as a versatile building block in organic synthesis and has been noted for its application in proteomics research.[2] Further investigation is required to elucidate its specific biological functions.

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